

Technical Support Center: Synthesis of 2-Acetamido-5-aminopyridine

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Compound of Interest

Compound Name: 2-Acetamido-5-aminopyridine

Cat. No.: B1225344

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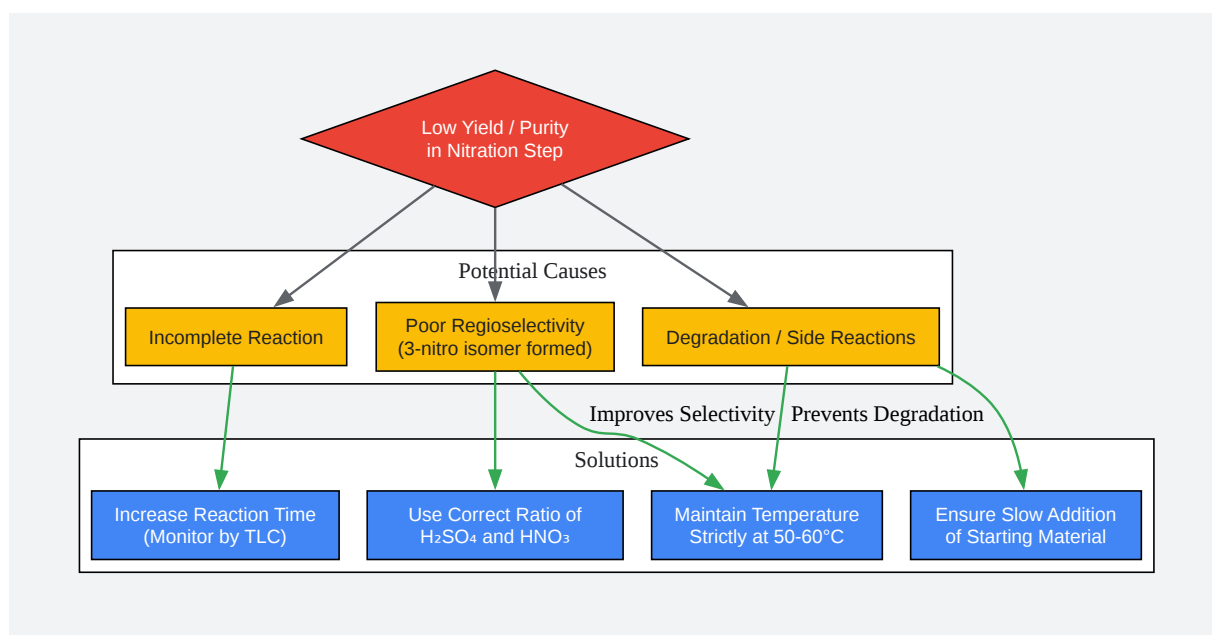
This guide provides troubleshooting advice and answers to frequently asked questions for researchers, scientists, and drug development professionals involved in the synthesis of **2-Acetamido-5-aminopyridine**.

Frequently Asked Questions (FAQs)

Q1: What is a common and effective synthetic route for 2-Acetamido-5-aminopyridine?

A1: A widely adopted and effective method involves a three-step synthesis starting from 2-aminopyridine. The sequence is designed to control selectivity and achieve high yields. The core steps are:

- **Acetylation:** The amino group of 2-aminopyridine is protected by acetylation, typically using acetic anhydride, to form 2-acetamidopyridine. This step prevents unwanted side reactions in the subsequent nitration.
- **Nitration:** The 2-acetamidopyridine is nitrated using a mixture of fuming nitric acid and sulfuric acid. The acetamido group directs the electrophilic nitration primarily to the 5-position of the pyridine ring, yielding 2-acetamido-5-nitropyridine.
- **Reduction:** The nitro group of 2-acetamido-5-nitropyridine is reduced to an amino group to yield the final product, **2-acetamido-5-aminopyridine**. This is commonly achieved through catalytic hydrogenation.



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